

Application Notes and Protocols for DMNB-caged-Serine Experiments

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Compound of Interest

Compound Name: **DMNB-caged-Serine**

Cat. No.: **B2552482**

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed, step-by-step guide for utilizing **DMNB-caged-Serine** in biological experiments, with a specific focus on studying protein phosphorylation and signaling pathways. The protocols outlined below cover the incorporation of **DMNB-caged-Serine** into proteins in a model organism (*Saccharomyces cerevisiae*), photo-uncaging to release free serine, and subsequent analysis of downstream cellular events.

Introduction to DMNB-caged-Serine

O-(4,5-Dimethoxy-2-nitrobenzyl)-L-serine (**DMNB-caged-Serine**) is a photolabile derivative of the amino acid serine. The "caging" group, DMNB, renders the serine residue biologically inactive. Upon illumination with visible blue light (typically around 405 nm), the DMNB group is cleaved, rapidly releasing free serine.^[1] This allows for precise spatial and temporal control over serine availability within cells, making it an invaluable tool for studying dynamic cellular processes such as protein phosphorylation, enzyme activation, and signal transduction.^[2]

A primary application of **DMNB-caged-Serine** is in the site-specific incorporation into proteins in response to a nonsense codon (e.g., TAG amber codon) in genetically modified organisms. This enables researchers to control the phosphorylation state of a specific serine residue within a protein of interest. By uncaging the serine, it becomes accessible to cellular kinases, triggering downstream signaling events that can be monitored in real-time.

Summary of Quantitative Data

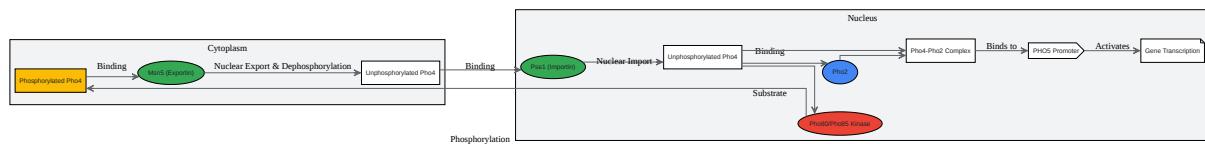
The following table summarizes the key quantitative data for **DMNB-caged-Serine** and general parameters for its use in experiments.

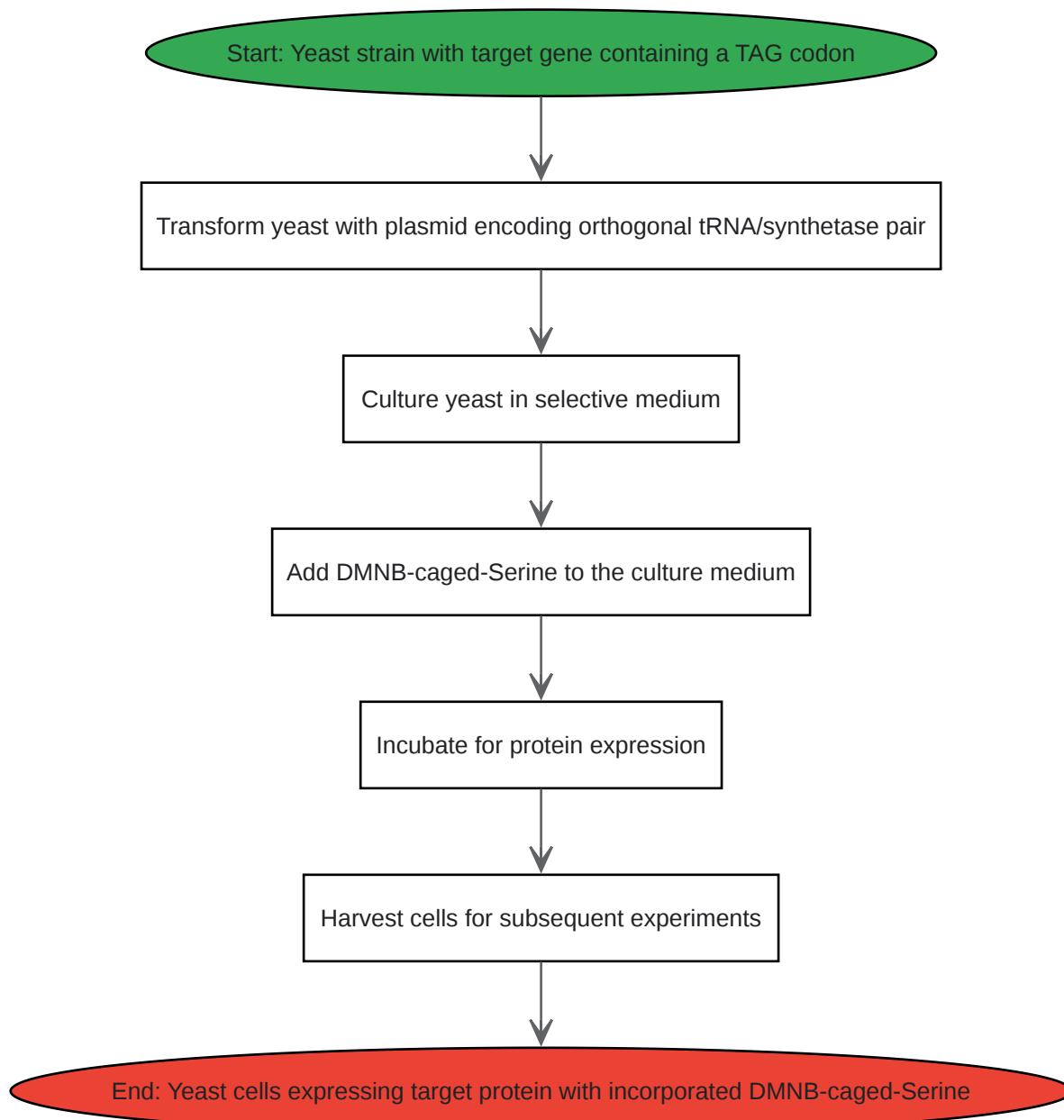
Parameter	Value	Reference
Chemical Properties		
Molecular Weight	300.26 g/mol	[1]
Formula	<chem>C12H16N2O7</chem>	[1]
Purity	≥98% (HPLC)	
Solubility	Soluble to 10 mM in DMSO with gentle warming	[1]
Photochemical Properties		
Uncaging Wavelength	~405 nm	[1]
Extinction Coefficient (ϵ) at ~350 nm (for DMNB group)	~4,300 M ⁻¹ cm ⁻¹ (estimated for DMNB-caged compounds)	[3]
Quantum Yield (Φ)	~0.085-0.13 (estimated for DMNB-caged compounds)	[3]
Storage Conditions		
Stock Solution (-80°C)	Stable for up to 6 months	[2]
Stock Solution (-20°C)	Stable for up to 1 month	[2]

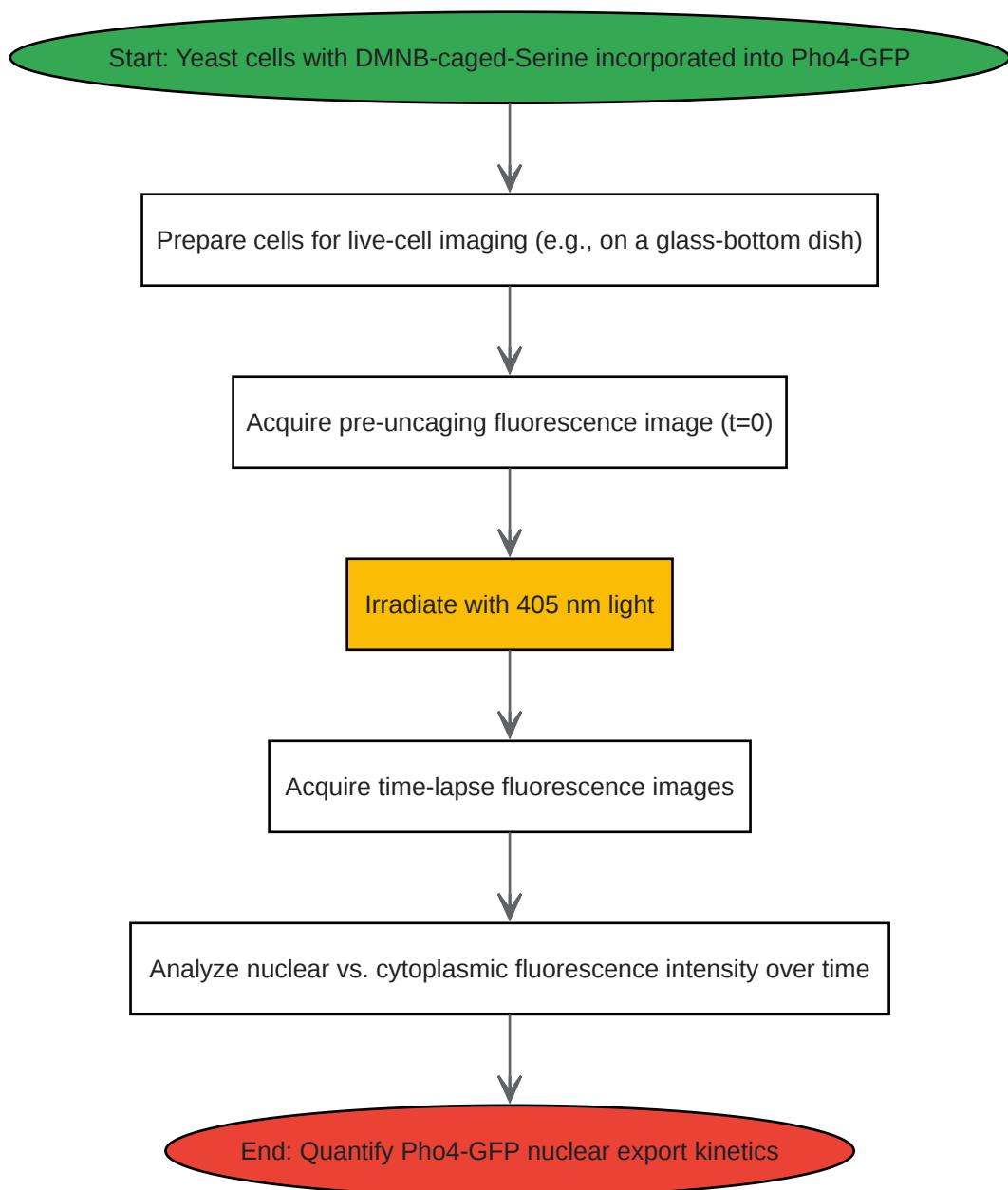
Note: The precise extinction coefficient and quantum yield for **DMNB-caged-Serine** at 405 nm are not readily available in the literature. The provided values are for the DMNB caging group on other molecules and should be used as an estimate. It is highly recommended to empirically determine the optimal light exposure for complete uncaging in your specific experimental setup.

Signaling Pathway: Regulation of Pho4 Transcription Factor

A well-characterized application of **DMNB-caged-Serine** is the study of the Pho4 transcription factor in yeast, which is regulated by phosphorylation. The following Graphviz diagram illustrates this signaling pathway.







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References

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- To cite this document: BenchChem. [Application Notes and Protocols for DMNB-caged-Serine Experiments]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2552482#step-by-step-guide-for-dmnb-caged-serine-experiments>]

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